

Identification and Basic Properties of Chloroquine N-oxide

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Compound Focus: Chloroquine N-oxide

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Chloroquine N-oxide is a **major oxidative degradation product** of Chloroquine (CQ). The N-oxide functional group is formed specifically at the **tertiary amine nitrogen** of the side chain, not at the quinoline nitrogen [1] [2].

The table below summarizes its fundamental characteristics:

Property	Description
Chemical Name	4-(7-chloroquinolin-4-ylamino)-N,N-diethylpentan-1-amine oxide [2]
Formation Condition	Oxidative stress (e.g., via Hydrogen Peroxide, H ₂ O ₂) [3] [1] [2]
Key Identification Methods	HPLC, UV, FT-IR, 1H/13C NMR, 2D NMR (HSQC), Mass Spectrometry [1] [2]
Reported Solubility	Soluble in HPLC-grade solvents like methanol and acetonitrile [2]. <i>Note: Comprehensive solubility profile (e.g., in water, buffers) is not explicitly detailed in available data.</i>

Experimental Protocols

Synthesis of Chloroquine N-oxide

This protocol is adapted from a simple synthetic approach that avoids purification by column chromatography [2].

- **Step 1: Reaction**
 - Dissolve **1.0 gram of Chloroquine sulfate** in **15 mL of Dichloromethane (DCM)** in a round-bottom flask.
 - Add **1.5 grams of meta-Chloroperbenzoic acid (m-CPBA)** to the solution.
 - Stir the reaction mixture at **room temperature for 16-18 hours**.
- **Step 2: Work-up and Isolation**
 - After the reaction is complete, wash the mixture successively with:
 - **10% Sodium Thiosulfate solution** (to remove excess peracid).
 - **Saturated Sodium Bicarbonate solution**.
 - Separate the organic (DCM) layer and dry it over anhydrous Sodium Sulfate.
 - Filter the solution to remove the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.
 - Triturate (grind and stir) the resulting solid with **Diisopropyl ether**.
 - Filter the solid to obtain the pure **Chloroquine N-oxide** product [2].

HPLC Analysis for Stability-Indicating Method

This method can separate Chloroquine from its N-oxide and other degradation products, suitable for stability studies [3].

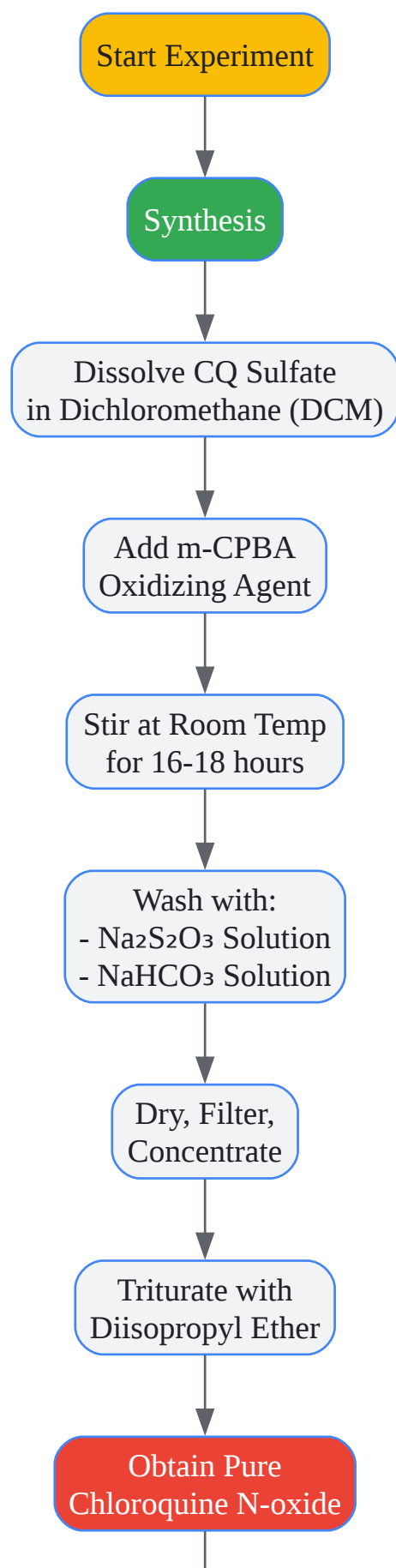
- **Step 1: Chromatographic Conditions**
 - **Column:** C18 column (e.g., 150 mm x 4.6 mm, 5 µm).
 - **Mobile Phase:** Isocratic mixture of **75% Methanol** and **25% Phosphate Buffer** (10 mM, pH 7.0).
 - **Flow Rate:** 1.0 mL/min.
 - **Detection:** **UV at 343 nm** (maximum wavelength for Chloroquine) [4] [3].
 - **Injection Volume:** 10-20 µL.
- **Step 2: Analysis**
 - Prepare solutions of your sample (API or tablet formulation) and reference standards.
 - Inject and run the samples. **Chloroquine N-oxide** will elute as a separate peak, which can be identified by comparing its retention time with a synthesized standard [3] [2].

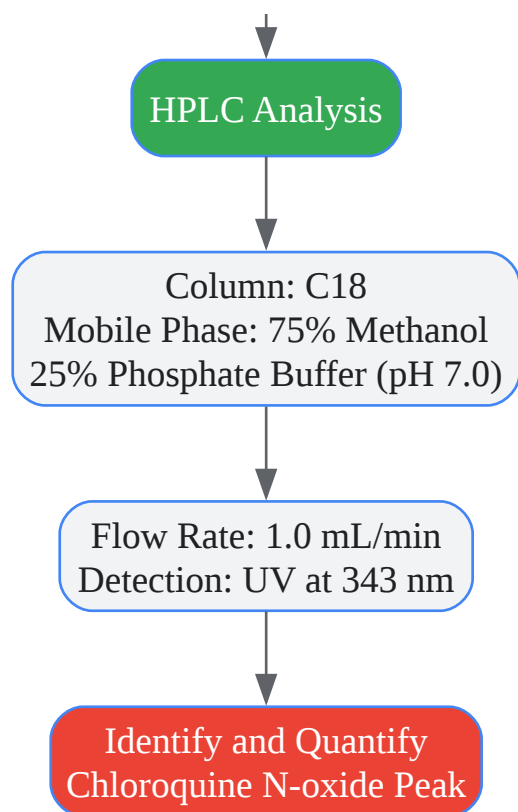
Stability and Troubleshooting Guide

The following table addresses common issues and stability aspects based on forced degradation studies:

Scenario / Issue	Explanation & Mechanism	Recommended Action
Formation in API/Formulation	Major route is oxidation of the tertiary amine [3] [2].	Conduct forced degradation studies using 3% H₂O₂ . Use a stability-indicating HPLC method to monitor formation [3].
Degradation under Alkaline Conditions	Chloroquine is susceptible to alkaline hydrolysis , which may produce different degradants alongside the N-oxide [3].	Control pH during processing and storage. Avoid high pH conditions.
Presence in Biological Samples	Chloroquine N-oxide can be a metabolite in addition to being a degradation product [4].	For biological monitoring (e.g., plasma), use HPLC methods with UV or fluorescence detection (Ex: 370 nm, Em: 400 nm) [4].

The experimental workflow for creating and analyzing **Chloroquine N-oxide** is summarized in the diagram below:





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Key Experimental Notes

- **Solubility Consideration:** While it is known to be soluble in organic solvents like methanol and acetonitrile [2], a full quantitative solubility profile in various solvents and aqueous buffers is a data gap you may need to characterize experimentally.
- **Stability as a Degradant:** **Chloroquine N-oxide** itself is a product of degradation under oxidative stress. Its own stability under various conditions (e.g., light, heat) is not explicitly detailed in the searched literature and may require further investigation [3] [1].

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References

1. Chloroquine-N-oxide, a major oxidative degradation ... [pubmed.ncbi.nlm.nih.gov]

2. Chloroquine-N-oxide, a major oxidative degradation ... [sciencedirect.com]

3. A comprehensive stability-indicating HPLC method for ... [sciencedirect.com]

4. HPLC methods for chloroquine determination in ... [pmc.ncbi.nlm.nih.gov]

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